

An In-depth Technical Guide to the Safety and Handling of 4-Dodecyne

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Compound of Interest

Compound Name: 4-Dodecyne

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-dodecyne**, a member of the alkyne family of hydrocarbons. Due to the limited availability of specific safety data for **4-dodecyne**, this document incorporates data from analogous compounds, such as other dodecyne isomers and similar alkynes, to provide a thorough overview of potential hazards and safe handling practices.

Section 1: Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **4-dodecyne**. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Unit	Source
Molecular Formula	C ₁₂ H ₂₂	[1] [2]	
Molecular Weight	166.307	g/mol	[1]
Boiling Point	219	°C at 760 mmHg	[1]
Flash Point	78.3	°C	[1]
Density	0.792	g/cm ³	[1]
Vapor Pressure	0.181	mmHg at 25°C	[1]
Melting Point (estimate)	-13.99	°C	[1]
Refractive Index (estimate)	1.4272	[1]	
LogP	4.15040	[1]	
XLogP3	5.5	[1]	
Hydrogen Bond Donor Count	0	[1]	
Hydrogen Bond Acceptor Count	0	[1]	
Rotatable Bond Count	6	[1]	
Exact Mass	166.172150702	[1]	
Heavy Atom Count	12	[1]	
Complexity	133	[1]	

Section 2: Hazard Identification and Safety Precautions

While specific toxicity data for **4-dodecyne** is not readily available, information from related alkynes and hydrocarbons suggests that it should be handled with care. The primary hazards

are likely to be flammability and potential irritation upon contact.

Hazard	Description	Precautionary Statements
Flammability	Combustible liquid. Vapors may form explosive mixtures with air, especially upon heating.[3]	Keep away from heat, sparks, open flames, and hot surfaces. [4] Use explosion-proof electrical, ventilating, and lighting equipment.[4]
Skin and Eye Irritation	May cause skin and eye irritation upon contact.[5]	Wear protective gloves, clothing, and eye/face protection.[4][6] Wash hands thoroughly after handling.[6]
Inhalation	Vapors may cause respiratory irritation.[5]	Use only outdoors or in a well-ventilated area.[6] Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
Ingestion	May be harmful if swallowed. Aspiration hazard if swallowed and enters airways.[3][7]	Do NOT induce vomiting.[7] If swallowed, immediately call a poison center or doctor.[7]
Aquatic Toxicity	May be toxic to aquatic life with long-lasting effects.[8]	Avoid release to the environment.[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[9]
- Skin Protection: Wear chemical-impermeable gloves and fire/flammable resistant, impervious clothing.[9]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[9]

- General Hygiene: Immediately change contaminated clothing, apply preventive skin protection, and wash hands and face after handling.[8]

Section 3: Experimental Protocols for Safe Handling

The following protocols are recommended for handling **4-dodecyne** and similar organic compounds in a laboratory setting.

General Handling and Storage:

- Ventilation: Always handle **4-dodecyne** in a well-ventilated area, preferably in a chemical fume hood.[10]
- Ignition Sources: Eliminate all sources of ignition, including open flames, sparks, and hot surfaces.[6][11] Use spark-proof tools and explosion-proof equipment.[11]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6] Keep away from oxidizing agents.[6] Store locked up.[4]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[4]

Accidental Release Measures:

- Evacuation: Evacuate personnel to a safe area.[9]
- Ventilation: Ensure adequate ventilation.[9]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[9]
- Clean-up: Soak up with inert absorbent material (e.g., sand, silica gel, universal binder) and dispose of in a suitable, closed container.[6]

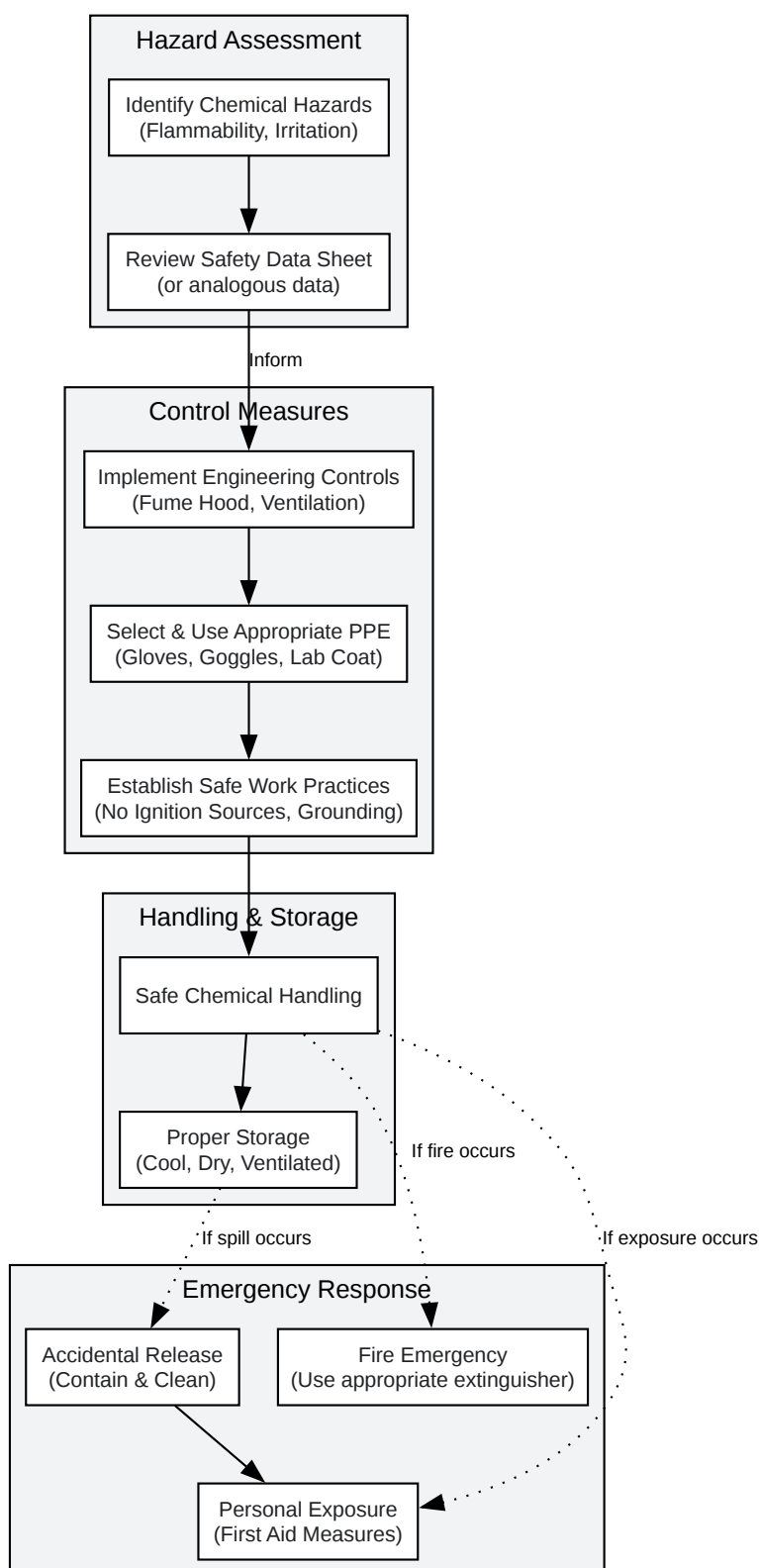
First-Aid Measures:

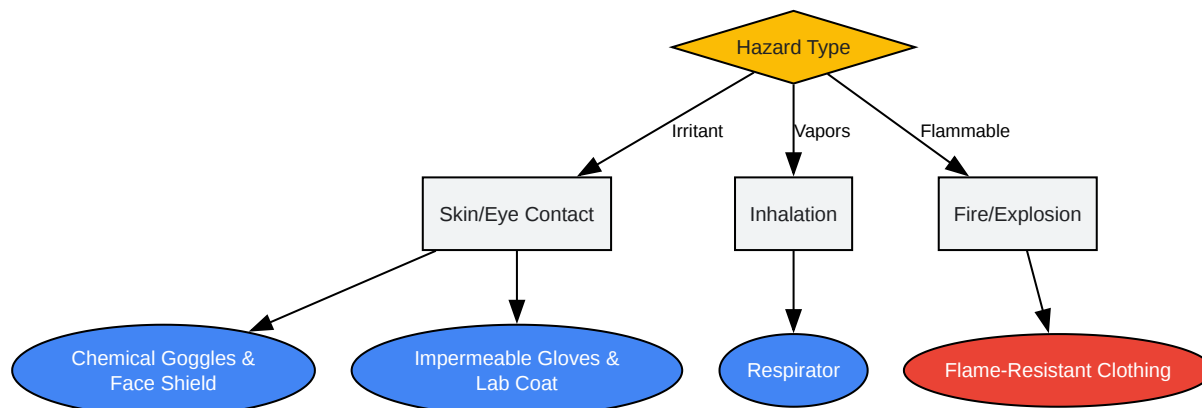
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]

- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[6][9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention.[6][7]

Section 4: Visualizing Safety Protocols

The following diagrams illustrate key logical relationships and workflows for the safe handling of **4-dodecyne**.





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